

Amberlyst® 15: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Amberlyst(R) 15

CAS No.: 39389-20-3

Cat. No.: B1265955

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Introduction

Amberlyst® 15 is a strongly acidic, macroreticular polymeric catalyst widely utilized in a vast array of organic reactions.^{[1][2]} Its robust nature, high thermal and chemical stability, and heterogeneous form make it an invaluable tool in various stages of research, development, and commercial production. This guide provides an in-depth overview of the structure, composition, and key properties of Amberlyst® 15, along with detailed experimental protocols for its characterization.

Core Structure and Composition

Amberlyst® 15 is a bead-form, strongly acidic catalyst based on a crosslinked styrene-divinylbenzene (DVB) copolymer matrix.^{[1][2]} Its key structural features are:

- **Polymeric Backbone:** A macroporous network of polystyrene chains crosslinked with divinylbenzene. This structure provides a large surface area and a rigid, open-pore

framework that allows for the efficient diffusion of reactants and products, even in non-swelling organic media.[1][2][3]

- **Functional Group:** The acidity of Amberlyst® 15 is derived from the sulfonic acid ($-\text{SO}_3\text{H}$) groups chemically bonded to the aromatic rings of the polystyrene backbone.[1][4][5] These groups are the active sites for catalysis and ion exchange.

Below is a diagram illustrating the chemical structure of Amberlyst® 15.

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